

# Monotridecyl trimellitate molecular weight and formula

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## Compound of Interest

Compound Name: Monotridecyl trimellitate

Cat. No.: B15442053

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## An In-depth Technical Guide to Tridecyl Trimellitate

A Note on Nomenclature: The term "**monotridecyl trimellitate**" suggests a mono-ester of trimellitic acid. However, the widely used commercial product and the subject of extensive research is tridecyl trimellitate, a tri-ester. This guide will focus on the latter, as it is the compound of significant interest to researchers, scientists, and drug development professionals. Tridecyl trimellitate is a versatile compound, primarily utilized as an emollient and film-former in cosmetic formulations and as a plasticizer in various industrial applications.<sup>[1][2]</sup>

## Core Molecular and Physical Properties

The molecular formula and weight of tridecyl trimellitate can vary depending on the specific isomers of tridecyl alcohol used in its synthesis. This variation is reflected in the literature, with several reported values. The most common CAS number associated with this compound is 94109-09-8.<sup>[3][4]</sup>

## Molecular Identity

Identifier	Value	Source(s)
Chemical Name	tri(tridecyl) benzene-1,2,4-tricarboxylate	[4][5]
INCI Name	Tridecyl Trimellitate	[6]
CAS Number	94109-09-8	[3][4]
EC Number	302-446-4	[7]

## Reported Molecular Formulas and Weights

Molecular Formula	Molecular Weight ( g/mol )	Source(s)
C <sub>39</sub> H <sub>66</sub> O <sub>6</sub>	630.9	[8]
C <sub>42</sub> H <sub>78</sub> O <sub>6</sub>	~679	[3]
C <sub>48</sub> H <sub>84</sub> O <sub>6</sub>	757.18	[4][6][9]

The discrepancies in molecular formula and weight are primarily due to the use of different isomers of tridecyl alcohol (a C13 alcohol) during the manufacturing process. For instance, the C<sub>39</sub> formula corresponds to the use of decyl alcohol rather than tridecyl alcohol.[8] The C<sub>48</sub> formula is consistent with the use of tridecyl alcohol.[4][6][9]

## Physicochemical Properties

Tridecyl trimellitate is a viscous, clear to light yellow, oily liquid that is practically odorless.[3][4] It is characterized by its high viscosity, good thermal stability, and low volatility.[1][2]

Property	Value	Source(s)
Appearance	Light yellow to transparent liquid	[4]
Boiling Point	744.88 °C (estimated)	[7][10]
Density (25°C)	0.950 - 0.955 g/cm <sup>3</sup>	[4]
Refractive Index (25°C)	1.483 - 1.486	[4]
Flash Point	286.10 °C (estimated)	[7]
Solubility	Insoluble in water; soluble in oils and organic solvents.	[3][7]

## Experimental Protocols

### Synthesis of Tridecyl Trimellitate

The most common method for synthesizing tridecyl trimellitate is through the direct esterification of trimellitic anhydride with tridecyl alcohol.[1]

Materials:

- Trimellitic anhydride
- Tridecyl alcohol
- Catalyst (e.g., an acid catalyst)
- Inert gas (e.g., nitrogen) for blanketing
- Reaction vessel equipped with a stirrer, thermometer, and a condenser with a water separator.

Procedure:

- Charging the Reactor: The reaction vessel is charged with trimellitic anhydride and tridecyl alcohol. A molar excess of the alcohol is typically used to drive the reaction to completion.

- **Addition of Catalyst:** A suitable acid catalyst is added to the reaction mixture.
- **Reaction Conditions:** The mixture is heated to a temperature range of 190-220°C under a nitrogen blanket to prevent oxidation.
- **Water Removal:** The reaction produces water as a byproduct, which is continuously removed using a water separator to shift the equilibrium towards the formation of the tri-ester.
- **Monitoring the Reaction:** The progress of the reaction is monitored by measuring the amount of water collected or by analyzing the acid value of the reaction mixture. The reaction is considered complete when the theoretical amount of water has been collected and the acid value is low and stable.
- **Purification:** After the reaction is complete, the excess tridecyl alcohol is removed by vacuum distillation. The crude product is then purified, which may involve neutralization, washing with water, and drying to yield the final tridecyl trimellitate product.

## Analytical Methods

The purity and identity of tridecyl trimellitate can be confirmed using standard analytical techniques:

- **Infrared (IR) Spectroscopy:** To identify the characteristic functional groups, particularly the ester carbonyl stretch.<sup>[6]</sup>
- **Gas-Liquid Chromatography (GLC):** To determine the purity of the final product and to identify any residual starting materials or byproducts.<sup>[6]</sup>
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** For detailed structural elucidation.<sup>[8]</sup>
- **Mass Spectrometry (MS):** To confirm the molecular weight.<sup>[8]</sup>

## Applications and Safety

### Primary Applications

Tridecyl trimellitate is valued for its emollient and film-forming properties, making it a common ingredient in a wide range of cosmetic and personal care products, including:

- Lipsticks and lip glosses[1]
- Night creams and eye creams[1]
- Foundations and eyeliners[6]
- Hand and face creams[6]
- Sunscreens, where it can improve water resistance[3]

Its ability to disperse pigments also makes it highly useful in color cosmetics.[1] In industrial applications, it serves as a plasticizer.

## Safety and Toxicology

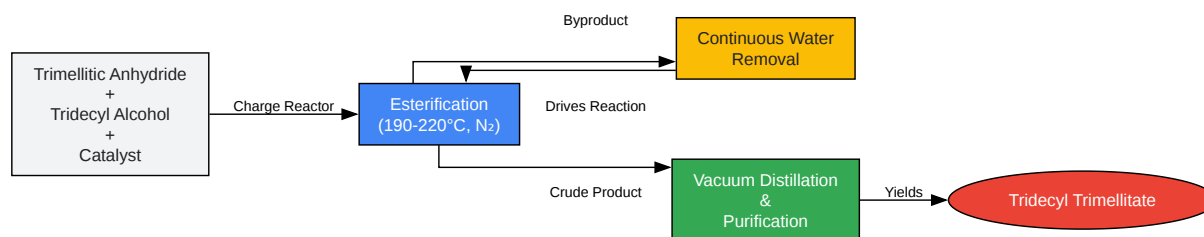
The safety of tridecyl trimellitate has been assessed by various regulatory bodies. The Cosmetic Ingredient Review (CIR) Expert Panel concluded that it is safe in cosmetics in the present practices of use and concentration when formulated to be non-irritating.[8][11]

- **Dermal Irritation and Sensitization:** In clinical testing, a lipstick formulation containing 22.3% tridecyl trimellitate was not found to be irritating or to induce a phototoxic response.[11] It was also not a sensitizer in human repeated insult patch tests.[11]
- **Endocrine Disruption Potential:** An analogue, triethylhexyl trimellitate, has been studied for endocrine-disrupting activity with mixed results in in-vitro studies.[11] However, due to the low dermal absorption of trialkyl trimellitates, the CIR Panel was not concerned about potential endocrine effects from cosmetic use.[11]
- **Regulatory Status:** In Australia, when used at concentrations of  $\leq 40\%$  in certain cosmetics and  $\leq 9\%$  in hand and face creams, it is not considered to pose an unreasonable risk to public health.[6]

## Logical Relationships and Workflows

### Synthesis Workflow Diagram

The following diagram illustrates the general workflow for the synthesis of tridecyl trimellitate.



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Caption: A flowchart of the tridecyl trimellitate synthesis process.

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